

An In-depth Technical Guide to 3-Bromobutan-1-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromobutan-1-ol

Cat. No.: B8406235

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CAS Number: 6089-12-9

This technical guide provides a comprehensive overview of **3-Bromobutan-1-ol**, a halogenated alcohol with potential applications in organic synthesis and drug discovery. Due to the limited availability of detailed experimental data for **3-Bromobutan-1-ol** in scientific literature, this guide also draws upon information from closely related structural isomers to provide a broader context for its potential properties and reactivity.

Physicochemical and Safety Data

A summary of key quantitative data for **3-Bromobutan-1-ol** is presented below. This information is crucial for its handling, characterization, and use in experimental settings.

Property	Value	Source
CAS Number	6089-12-9	[1] [2]
Molecular Formula	C4H9BrO	[3]
Molecular Weight	153.02 g/mol	[1]
IUPAC Name	3-bromobutan-1-ol	[1]
Synonyms	3-Bromo-1-butanol, 3-bromobutanol	[2] [3]
Physical Form	Liquid	[2]
Storage Temperature	2-8°C, sealed in dry, dark place	[2]
Purity	Typically ≥98%	[2]

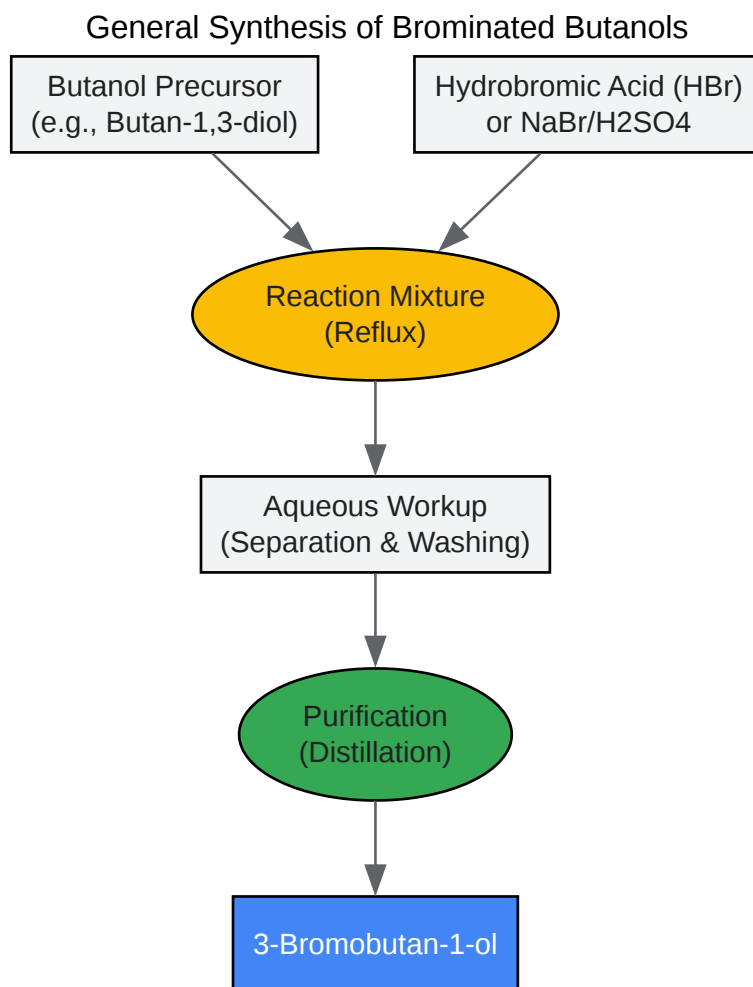
Safety Information:

3-Bromobutan-1-ol is classified as a flammable liquid and vapor. It is reported to cause skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#) Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this compound.[\[4\]](#)

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Bromobutan-1-ol** are not extensively documented in publicly available literature. However, a plausible synthetic route can be inferred from general methods for the preparation of brominated alkanols. One common approach involves the hydrobromination of a suitable precursor.

A generalized workflow for the synthesis of a brominated butanol from a corresponding butanol is outlined below. This process typically involves the reaction of the alcohol with a source of hydrobromic acid.



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Caption: Generalized workflow for the synthesis of **3-Bromobutan-1-ol**.

Note on a Related Compound (1-Bromobutane):

The synthesis of the isomeric 1-bromobutane is well-documented and involves the reaction of 1-butanol with sodium bromide and sulfuric acid, which generates hydrobromic acid in situ.^[5] The reaction mixture is typically refluxed, followed by distillation, washing, and drying to isolate the final product.^{[6][5]} This general procedure could likely be adapted for the synthesis of **3-Bromobutan-1-ol** from an appropriate diol or unsaturated alcohol precursor.

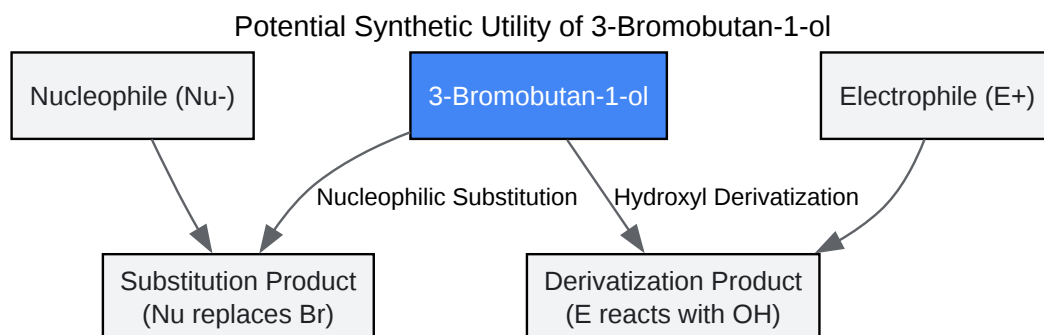
Applications in Research and Drug Development

While specific applications of **3-Bromobutan-1-ol** in drug development are not widely reported, its structure suggests its potential as a versatile building block in medicinal chemistry. The presence of both a hydroxyl and a bromo functional group allows for a range of chemical transformations.

- **Nucleophilic Substitution:** The bromine atom can act as a leaving group in nucleophilic substitution reactions, allowing for the introduction of various functional groups.
- **Esterification/Etherification:** The hydroxyl group can be derivatized to form esters or ethers, modifying the compound's physicochemical properties.

Logical Relationship in Synthetic Transformations:

The bifunctional nature of **3-Bromobutan-1-ol** allows for sequential or selective reactions, making it a useful intermediate in the synthesis of more complex molecules.



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Caption: Potential reaction pathways for **3-Bromobutan-1-ol**.

Biological Activity and Signaling Pathways

There is currently a lack of specific data on the biological activity of **3-Bromobutan-1-ol** and its involvement in any signaling pathways. Research on the structurally related 4-bromo-1-butanol has indicated interactions with enzymes like alcohol dehydrogenase and cytochrome P450, suggesting that brominated butanols could potentially influence metabolic pathways.[7] However, further investigation is required to determine if **3-Bromobutan-1-ol** exhibits any significant biological effects.

Conclusion

3-Bromobutan-1-ol is a chemical compound with potential as a synthetic intermediate. While detailed experimental data for this specific molecule is limited, its structural features suggest a range of possible chemical transformations that could be valuable for researchers and drug development professionals. Further research is needed to fully elucidate its reactivity, synthetic utility, and biological properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromobutan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8406235/docs#an-in-depth-technical-guide-to-3-bromobutan-1-ol>]

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